

CAS number and molecular formula of (2-Ethoxyethyl) vinyl ether

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Compound of Interest

Compound Name: (2-Ethoxyethyl) vinyl ether

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An In-depth Technical Guide to (2-Ethoxyethyl) vinyl ether

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **(2-Ethoxyethyl) vinyl ether**, a versatile monomer with applications in polymer synthesis and various chemical transformations. This document details its chemical and physical properties, synthesis, polymerization behavior, and potential applications, with a focus on data relevant to research and development.

Chemical Identity and Properties

(2-Ethoxyethyl) vinyl ether, with the IUPAC name 1-ethenoxy-2-ethoxyethane, is an organic compound belonging to the vinyl ether family. Its structure combines a vinyl group with an ethoxyethyl ether moiety, making it a valuable building block in polymer chemistry.

Table 1: Physicochemical Properties of **(2-Ethoxyethyl) vinyl ether**

Property	Value	Reference
Molecular Formula	C ₆ H ₁₂ O ₂	[1]
Molecular Weight	116.16 g/mol	[1]
CAS Number	18861-14-8 (monomer)	[1]
Related CAS Number	41581-02-6 (homopolymer)	[1]
IUPAC Name	1-ethenoxy-2-ethoxyethane	[1]
Canonical SMILES	CCOCCOC=C	
InChI Key	HWCLMKDWXUGDKL- UHFFFAOYSA-N	

Synthesis and Manufacturing

The synthesis of vinyl ethers can be achieved through several routes. A common industrial method for producing simple vinyl ethers is the Reppe process, which involves the base-catalyzed reaction of an alcohol with acetylene.[2] For **(2-Ethoxyethyl) vinyl ether**, this would involve the reaction of 2-ethoxyethanol with acetylene.

An alternative and more contemporary approach involves the enzyme-catalyzed synthesis of vinyl ether esters, which has been demonstrated for creating bifunctional monomers from vinyl ether alcohols and carboxylic acids.[3] This method offers a sustainable pathway with high conversion rates.

Polymerization

(2-Ethoxyethyl) vinyl ether, like other vinyl ethers, readily undergoes polymerization, primarily through a cationic mechanism. The electron-donating ether group activates the double bond, making it susceptible to attack by electrophiles.

Living cationic polymerization is a key technique for producing well-defined polymers from vinyl ethers. This process is typically initiated by a system composed of a proton source (e.g., an HCl adduct of a vinyl ether) and a Lewis acid co-initiator (e.g., SnCl₄, TiCl₄).[4] The polymerization of vinyl ethers with pendant oxyethylene groups, such as **(2-Ethoxyethyl) vinyl**

ether, may proceed at different rates depending on the Lewis acid used, due to interactions between the ether oxygen and the catalyst.[4]

Recent advancements have also demonstrated the feasibility of aqueous cationic polymerization of vinyl ethers, which offers a more environmentally friendly alternative to traditional solvent-based systems.[5]

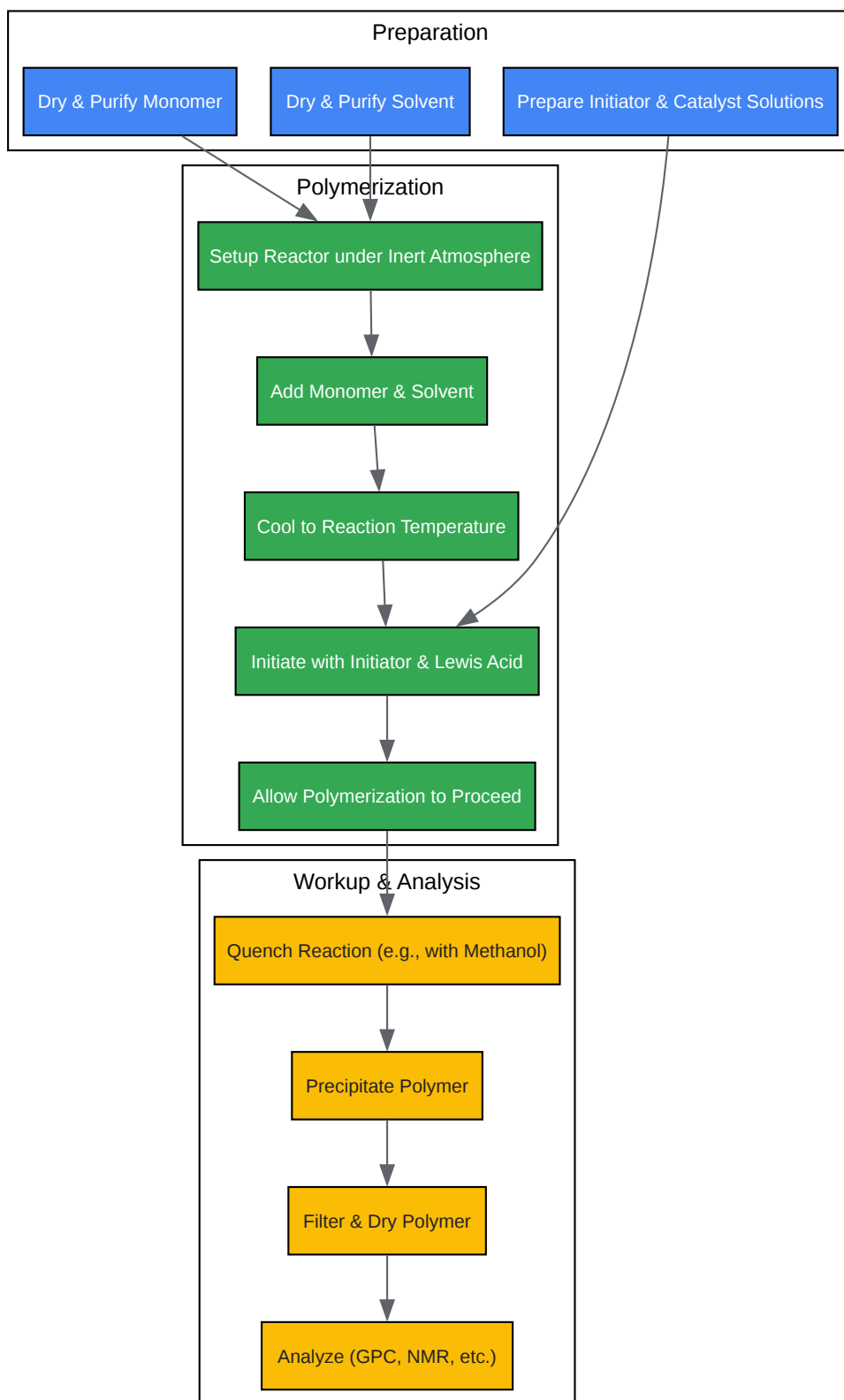
Table 2: Experimental Conditions for Living Cationic Polymerization of Vinyl Ethers

Parameter	Condition
Monomer	Isobutyl vinyl ether (as an example)
Initiator System	IBVE-HCl Adduct / SnCl ₄
Solvent	Toluene
Temperature	-78 to 0 °C
Concentrations	[Monomer] ₀ = 0.76 M, [Initiator] ₀ = 4.0 mM, [Lewis Acid] ₀ = 5.0 mM
Data adapted from a study on isobutyl vinyl ether, representative of typical conditions for vinyl ether polymerization.[4]	

The following is a generalized protocol for the living cationic polymerization of a vinyl ether, based on established methods[4]:

- **Preparation:** All glassware is thoroughly dried by baking. The monomer and solvent (e.g., toluene) are purified and dried before use. The initiator (e.g., a vinyl ether-HCl adduct) and Lewis acid (e.g., SnCl₄ in heptane) are prepared as stock solutions.
- **Reaction Setup:** The reaction is conducted under a dry, inert atmosphere (e.g., nitrogen) in a sealed glass tube.
- **Polymerization:** The monomer and solvent are added to the reaction tube and cooled to the desired temperature (e.g., 0 °C). Polymerization is initiated by the sequential addition of the initiator and the Lewis acid solution.

- Termination: After the desired time, the polymerization is terminated by adding a quenching agent, such as pre-chilled methanol.
- Purification: The resulting polymer is isolated by precipitation in a non-solvent (e.g., methanol), filtered, and dried under vacuum.
- Characterization: The polymer's number-average molecular weight (M_n) and molecular weight distribution (M_w/M_n) are determined by gel permeation chromatography (GPC).



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Caption: Workflow for Living Cationic Polymerization of Vinyl Ethers.

Applications

The polymers derived from **(2-Ethoxyethyl) vinyl ether**, poly(vinyl ethers), are valued for their flexibility, adhesion, and resistance to saponification. These properties make them suitable for a range of applications.

- **Coatings and Adhesives:** Poly(vinyl ethers) are used in the formulation of specialty coatings and pressure-sensitive adhesives.[\[6\]](#)[\[7\]](#)[\[8\]](#)
- **Biomedical Materials:** The biocompatibility and tunable properties of poly(vinyl ethers) make them attractive for drug delivery systems, such as temperature-sensitive liposomes for anticancer drug delivery.[\[9\]](#)
- **Organic Synthesis:** In non-polymeric applications, vinyl ethers serve as protecting groups for hydroxyl functionalities in complex molecule synthesis, due to their ease of addition and removal under acidic conditions.[\[6\]](#)[\[10\]](#)
- **Reactive Diluents:** Due to their high reactivity, vinyl ethers can be used as reactive diluents in UV-curing formulations for inks and coatings.[\[8\]](#)

Safety and Handling

While a specific safety data sheet for **(2-Ethoxyethyl) vinyl ether** is not widely available, general safety precautions for the vinyl ether class should be strictly followed.

- **Flammability:** Vinyl ethers are typically highly flammable liquids and vapors.[\[11\]](#)[\[12\]](#) Keep away from heat, sparks, open flames, and other ignition sources. Containers should be grounded and bonded.
- **Peroxide Formation:** Like other ethers, vinyl ethers can form explosive peroxides upon exposure to air and light.[\[11\]](#)[\[13\]](#) They should be stored in tightly sealed containers, under an inert atmosphere if possible, and away from light.
- **Reactivity:** Vinyl ethers can polymerize violently if heated or contaminated, potentially leading to container rupture.[\[12\]](#)

- Personal Protective Equipment (PPE): Wear appropriate PPE, including chemical-resistant gloves (e.g., neoprene or nitrile rubber), safety goggles, and protective clothing.[14] Ensure adequate ventilation or use respiratory protection.[14]

Always consult a detailed Safety Data Sheet (SDS) for the specific vinyl ether being used before handling.

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